

# Halosulfuron-Methyl: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Halosulfuron-methyl

Cat. No.: B1672931

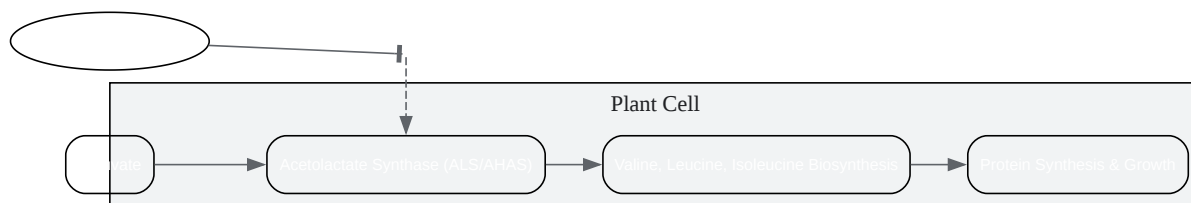
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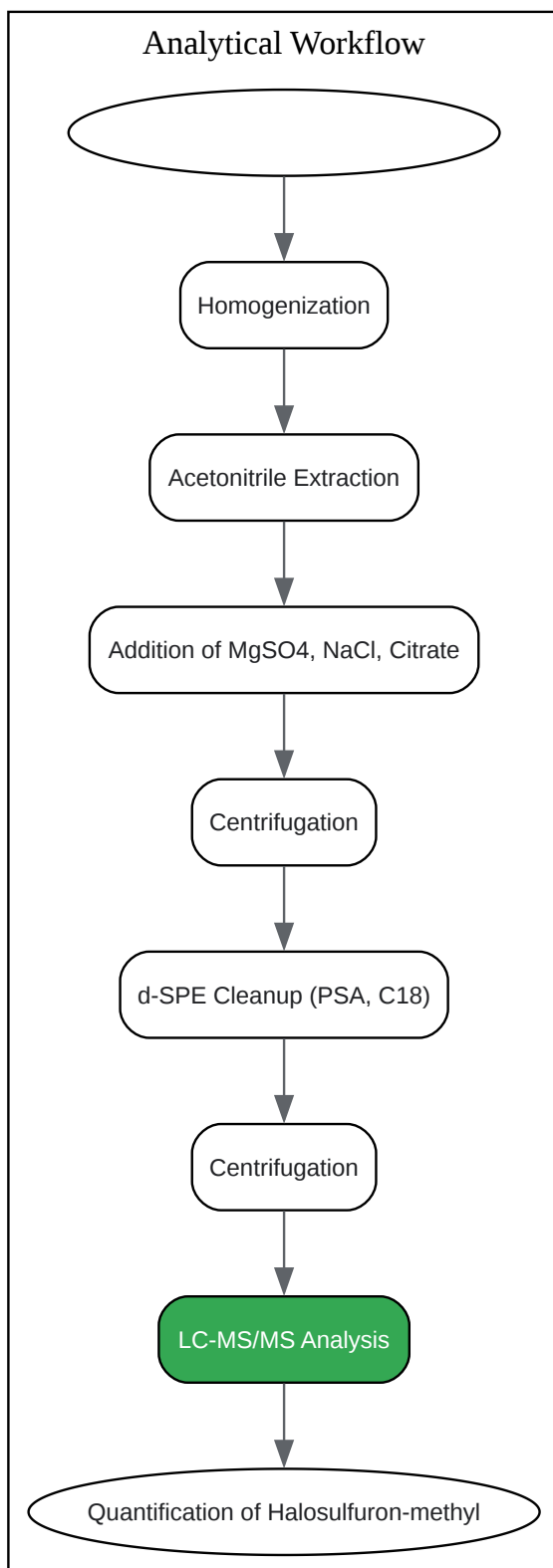
For Researchers, Scientists, and Drug Development Professionals

**Halosulfuron-methyl** is a selective, post-emergence herbicide belonging to the sulfonylurea class of compounds.<sup>[1]</sup> It is widely utilized in agriculture for the control of various broadleaf weeds and sedges, particularly in crops such as sugarcane, maize, rice, and in turf.<sup>[2][3]</sup> This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, mode of action, and relevant experimental protocols for its analysis.

## Chemical Structure

**Halosulfuron-methyl** is chemically known as methyl 3-chloro-5-[[[4,6-dimethoxypyrimidin-2-yl)carbamoyl]sulfamoyl]-1-methyl-1H-pyrazole-4-carboxylate.<sup>[1]</sup> Its molecular formula is C<sub>13</sub>H<sub>15</sub>ClN<sub>6</sub>O<sub>7</sub>S, and it has a molecular weight of 434.81 g/mol.<sup>[1]</sup>





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## References

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